

Application Notes and Protocols for Heliotrine N-oxide Analysis

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Compound of Interest

Compound Name: *Heliotrine N-oxide*

Cat. No.: *B129442*

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Introduction

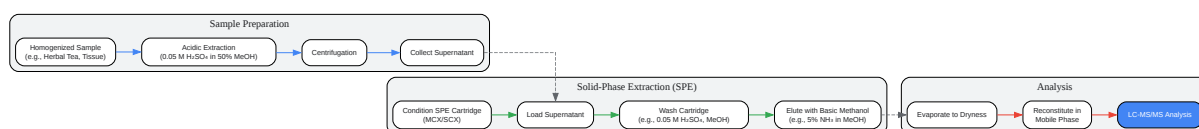
Heliotrine N-oxide is a pyrrolizidine alkaloid N-oxide (PANO), a class of natural toxins produced by numerous plant species. These compounds are of significant concern due to their potential hepatotoxicity, genotoxicity, and carcinogenicity.[1][2][3] Accurate and reliable quantification of **Heliotrine N-oxide** in various matrices, including herbal products, food, and biological samples, is crucial for safety assessment, toxicological studies, and drug development. This document provides detailed protocols for sample preparation techniques for the analysis of **Heliotrine N-oxide**, focusing on solid-phase extraction (SPE), a widely adopted and effective method for the cleanup and concentration of PANOs from complex samples.[1][4][5]

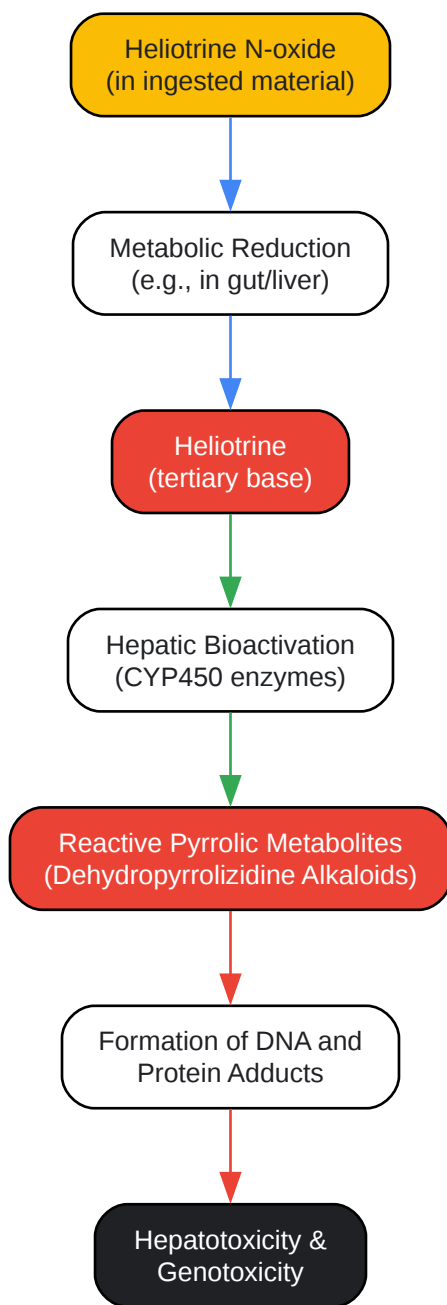
Physicochemical Properties of Heliotrine N-oxide

Property	Value	Reference
Molecular Formula	C ₁₆ H ₂₇ NO ₆	[6]
Molecular Weight	329.39 g/mol	[6]
CAS Number	6209-65-0	[6]
Chemical Structure	N-oxide of a tertiary amine, pyrrolizidine alkaloid	[7]
Solubility	Expected to have higher water solubility than its tertiary amine counterpart due to the polar N-oxide group.	

Sample Preparation Workflow

The following diagram illustrates a general workflow for the extraction and analysis of **Heliotrine N-oxide** from a solid matrix.





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